

Validating the Specificity of a New Fascin Antibody: A Comparative Guide

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Compound of Interest

Compound Name: *fascin*

Cat. No.: *B1174746*

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This guide provides a comprehensive comparison of a new **fascin** antibody (designated as "New-**FascinAb**") against two leading commercially available alternatives (Antibody A and Antibody B). The data presented herein is designed to offer an objective assessment of New-**FascinAb**'s specificity and performance across various standard immunoassays. Detailed experimental protocols and visual workflows are included to ensure reproducibility and aid in the critical evaluation of this new reagent.

Performance Comparison

The specificity and performance of New-**FascinAb** were rigorously tested against two other commercially available **fascin** antibodies. The following tables summarize the quantitative data obtained from Western Blotting (WB), Immunoprecipitation (IP), Immunohistochemistry (IHC), and Immunofluorescence (IF).

Table 1: Western Blot (WB) Analysis

Antibody	Dilution	Signal-to-Noise Ratio (HeLa)	Band Specificity (kDa)	Knockdown (KD) Validation (% Signal Reduction)
New-FascinAb	1:2000	15.2	~55 kDa	92%
Antibody A	1:1000	12.5	~55 kDa	88%
Antibody B	1:1500	10.8	~55 kDa with minor off-target bands	85%

Table 2: Immunoprecipitation (IP) Efficiency

Antibody	Amount (µg)	% Fascin Pulldown (vs. Input)	Co-IP of β-catenin
New-FascinAb	2	85%	Detected
Antibody A	2	78%	Detected
Antibody B	3	70%	Weakly Detected

Table 3: Immunohistochemistry (IHC) Staining in Human Colon Carcinoma

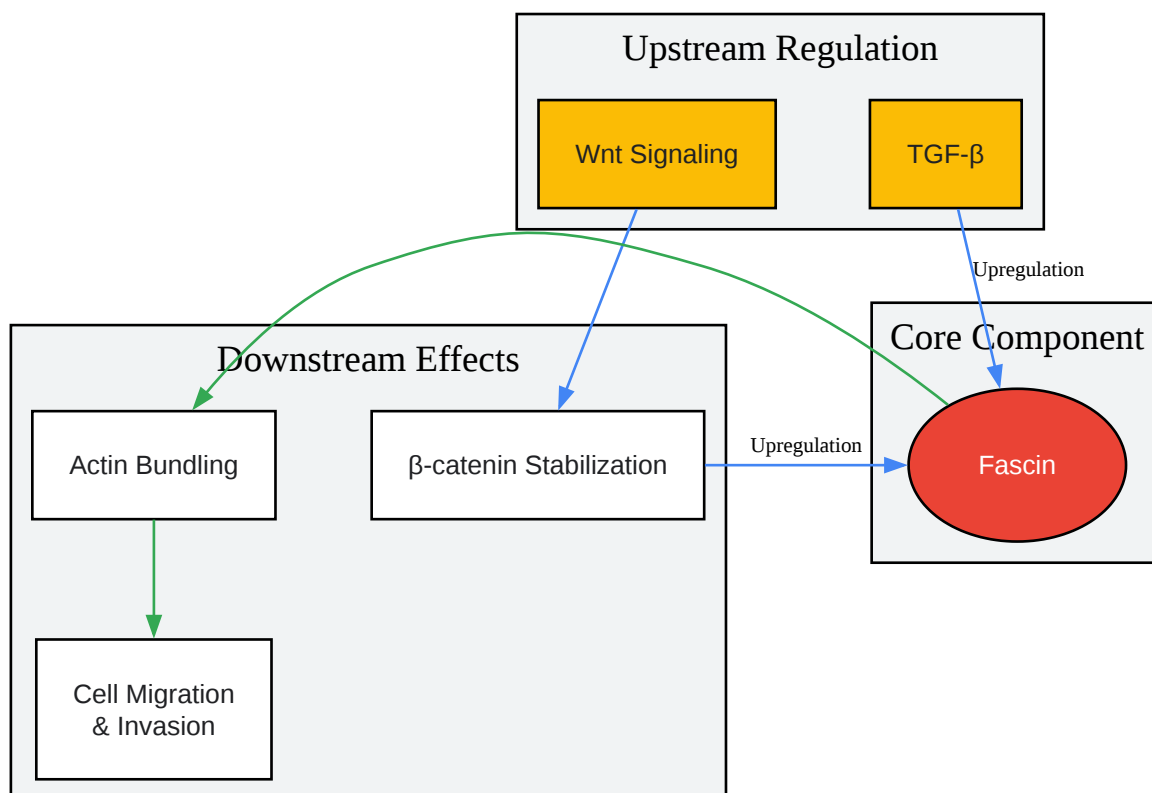
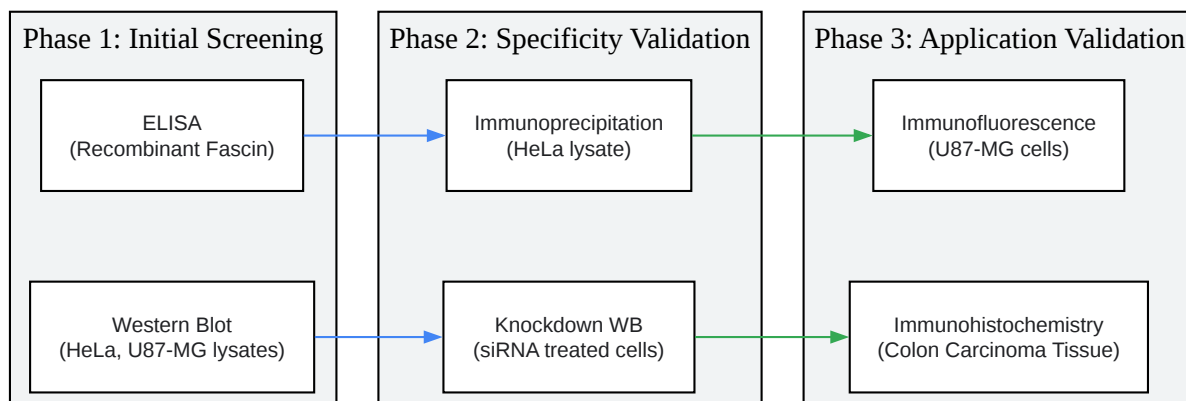
Antibody	Dilution	Staining Intensity (1-4 scale)	Localization	Background Staining
New-FascinAb	1:500	4	Cytoplasmic	Minimal
Antibody A	1:250	3	Cytoplasmic	Low
Antibody B	1:400	3	Cytoplasmic and weak nuclear	Moderate

Table 4: Immunofluorescence (IF) in U87-MG Cells

Antibody	Dilution	Signal Intensity (Arbitrary Units)	Colocalization with F-actin	Non-specific Staining
New-FascinAb	1:1000	9800	High	Very Low
Antibody A	1:800	8500	High	Low
Antibody B	1:1000	7900	Moderate	Moderate

Experimental Workflows and Signaling Pathways

To provide a clear understanding of the validation process and the biological context of **fascin**, the following diagrams have been generated.



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